

Physical and chemical properties of 4-Chloro-3,5-dibromo-tert-butylbenzene.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	4-Chloro-3,5-dibromo-tert-butylbenzene
Cat. No.:	B3070051

[Get Quote](#)

An In-depth Technical Guide to 4-Chloro-3,5-dibromo-tert-butylbenzene

For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Chloro-3,5-dibromo-tert-butylbenzene**. As a polysubstituted halogenated arene, this compound presents a unique combination of steric and electronic features, making it a molecule of interest for applications in medicinal chemistry, materials science, and as a versatile intermediate in organic synthesis. This document is intended to serve as a valuable resource for researchers by detailing its structural characteristics, reactivity, a proposed synthetic pathway, and predicted spectral data, alongside essential safety and handling information.

Molecular Structure and Identification

4-Chloro-3,5-dibromo-tert-butylbenzene is an aromatic compound characterized by a benzene ring substituted with a bulky tert-butyl group, a chlorine atom, and two bromine atoms. The specific arrangement of these substituents dictates its chemical behavior and potential applications.

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Physical and chemical properties of 4-Chloro-3,5-dibromo-tert-butylbenzene.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3070051#physical-and-chemical-properties-of-4-chloro-3-5-dibromo-tert-butylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com